

Application Notes and Protocols for In-Vivo Studies with DAPTA

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Compound of Interest

Compound Name: *Dapta*

Cat. No.: *B1666603*

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Introduction

DAPTA, or D-Ala-peptide T-amide, is a synthetic octapeptide and a potent, selective antagonist of the C-C chemokine receptor 5 (CCR5). By blocking the CCR5 receptor, **DAPTA** has been shown to inhibit the entry of R5 tropic HIV-1 isolates into cells and to modulate neuroinflammatory processes.[1][2] Notably, **DAPTA** treatment has been demonstrated to downregulate the Notch/NF-κB signaling pathway, which is implicated in various inflammatory and disease processes.[1] These properties make **DAPTA** a compound of significant interest for in-vivo research in fields such as virology, neuroimmunology, and oncology.

These application notes provide detailed protocols for the preparation and in-vivo administration of **DAPTA** solutions, along with information on its stability and mechanism of action.

Data Presentation

Physicochemical and Solubility Data of DAPTA

Property	Value	Source
Full Name	D-Ala-peptide T-amide	[3]
Sequence	D-Ala-Ser-Thr-Thr-Thr-Asn-Tyr-Thr-NH ₂	[4]
Molecular Formula	C ₃₅ H ₅₆ N ₁₀ O ₁₅	[4]
Molecular Weight	856.89 g/mol	[4]
Appearance	White Lyophilized Powder	-
Solubility in Water	Up to 1 mg/mL	-
Solubility in Water with Sonication	Up to 50 mg/mL	-
Storage (Lyophilized)	-20°C or -80°C for long-term storage	-

In-Vivo Administration Parameters for DAPTA in Mice

Parameter	Recommendation	Source
Vehicle	Sterile Saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)	General Practice
Co-solvent (if needed)	DMSO (up to 20% in saline for IP injection)	[5][6]
Route of Administration	Intraperitoneal (IP) Injection	[1]
Dosage Range (mice)	0.01 mg/kg (daily) has been reported	[1]
Injection Volume	Up to 10 mL/kg for IP in mice	[7]

Experimental Protocols

Protocol 1: Preparation of DAPTA Solution for In-Vivo Injection (Aqueous Vehicle)

This protocol describes the preparation of a sterile **DAPTA** solution for intraperitoneal injection in mice using an aqueous vehicle.

Materials:

- **DAPTA** (lyophilized powder)
- Sterile, pyrogen-free 0.9% Sodium Chloride Injection, USP (Saline) or sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, pyrogen-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, pyrogen-free tips
- Vortex mixer
- Sterile 0.22 μm syringe filters

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized **DAPTA** to equilibrate to room temperature to prevent condensation.
- Reconstitution:
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.
 - Aseptically add the required volume of sterile saline or PBS to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
 - Gently vortex the vial until the peptide is completely dissolved. Visually inspect the solution to ensure it is clear and free of particulates.
- Dilution (if necessary):

- Based on the desired final concentration for injection and the weight of the animals, calculate the required dilution of the stock solution.
- Perform dilutions using sterile saline or PBS in a sterile tube.
- Sterile Filtration:
 - Draw the final **DAPTA** solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter the solution into a sterile, pyrogen-free vial. This step is crucial for removing any potential microbial contamination.
- Storage of Solution:
 - For immediate use, the solution can be kept on ice.
 - For short-term storage (up to 24 hours), store the solution at 2-8°C.
 - For longer-term storage, aliquot the sterile solution into sterile, pyrogen-free tubes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles. A study on the intestinal metabolism of **DAPTA** noted that enzymatic degradation is somewhat inhibited under acidic conditions (pH 4.0), suggesting that for long-term storage in solution, a slightly acidic buffer might be considered, though physiological pH is recommended for injection.
[8] It is important to note that a nasal spray formulation of **DAPTA** was found to be unstable, indicating that aqueous solutions may have limited long-term stability at room temperature.[9]

Protocol 2: In-Vivo Administration of **DAPTA** via Intraperitoneal (IP) Injection in Mice

This protocol outlines the procedure for administering the prepared **DAPTA** solution to mice.

Materials:

- Prepared sterile **DAPTA** solution

- Appropriately sized sterile syringes (e.g., 1 mL) and needles (e.g., 25-27 gauge)
- Animal scale
- 70% ethanol for disinfection

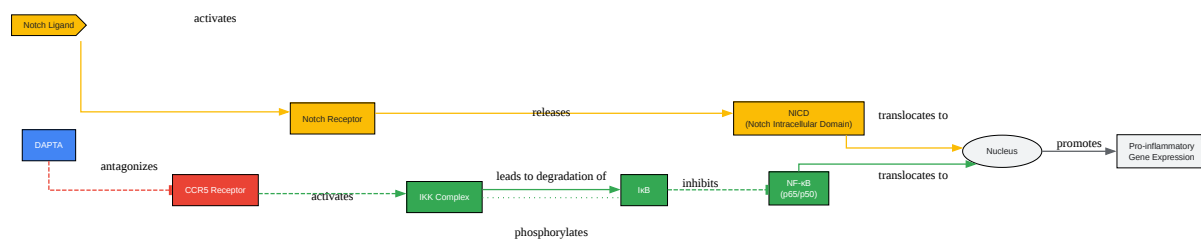
Procedure:

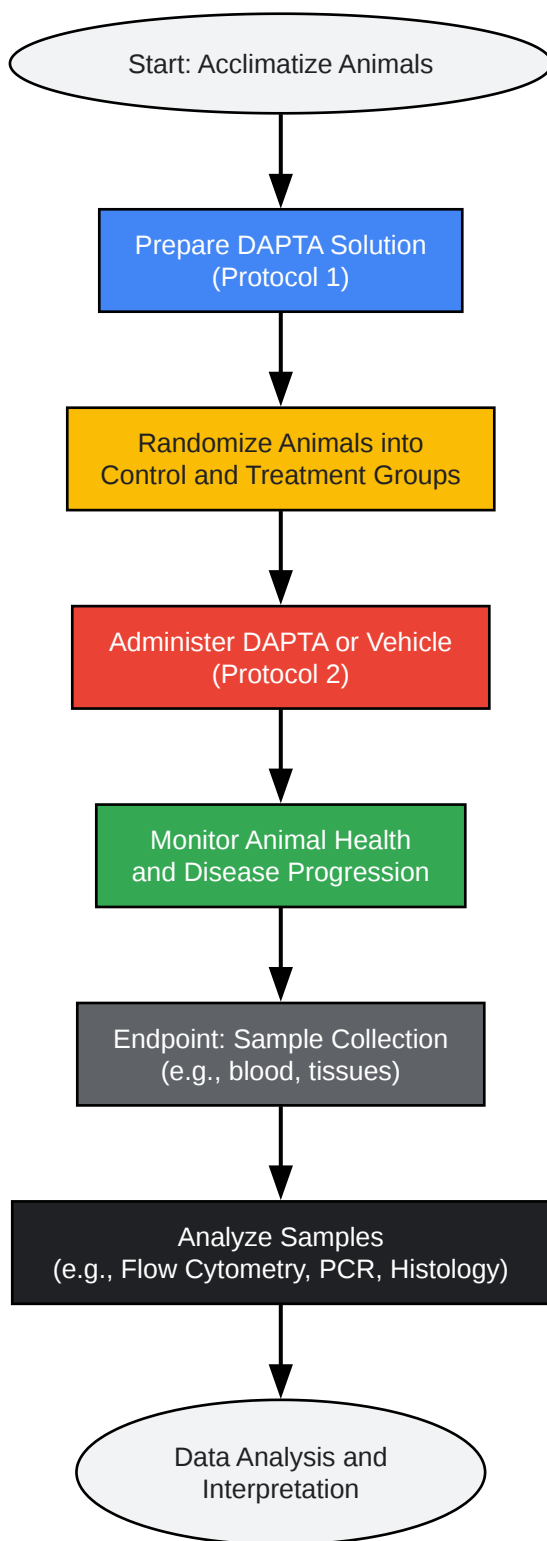
- Animal Preparation:
 - Weigh each mouse to accurately calculate the injection volume.
 - Properly restrain the mouse.
- Dose Calculation:
 - Calculate the volume of **DAPTA** solution to be injected based on the animal's weight and the desired dose (e.g., for a 0.01 mg/kg dose and a 100 µg/mL solution, a 25 g mouse would receive 62.5 µL).
- Injection:
 - Position the mouse with its head tilted slightly downwards.
 - Locate the injection site in the lower right or left quadrant of the abdomen.
 - Insert the needle at a 10-20 degree angle to avoid puncturing the internal organs.
 - Gently inject the calculated volume of the **DAPTA** solution.
 - Withdraw the needle and return the mouse to its cage.
- Monitoring:
 - Monitor the animal for any adverse reactions following the injection.

Mandatory Visualization

DAPTA's Mechanism of Action: Downregulation of Notch/NF- κ B Signaling

DAPTA, as a CCR5 antagonist, has been shown to attenuate inflammatory responses by downregulating the Notch and NF- κ B signaling pathways.^[1] The following diagram illustrates the proposed mechanism.





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